Crystal Structure Analysis of Disodium 1-Hydroxyethylidene-1,1-Diphosphonate

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Compound of Interest

Compound Name: *Etidronic acid (disodium salt)*

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Form I (Tetrahydrate) – Technical Guide for Pharmaceutical Scientists

Executive Summary & Chemical Identity

Disodium 1-hydroxyethylidene-1,1-diphosphonate (Na_2HEDP), commonly known as Etidronate Disodium, represents a foundational class of bisphosphonates used in bone resorption therapy and industrial chelation. Unlike pyrophosphates (P-O-P), the P-C-P backbone provides enzymatic resistance, while the hydroxyl group at the C1 position enhances metal affinity.

For researchers and formulators, the Tetrahydrate (Form I) is the critical solid-state target. It is the thermodynamically stable form under ambient conditions, serving as the primary Active Pharmaceutical Ingredient (API). Understanding its crystal lattice is essential for controlling dehydration-induced amorphization, which directly impacts shelf-life and dissolution kinetics.

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Parameter	Specification
IUPAC Name	Disodium; hydrogen (1-hydroxy-1-phosphonoethyl)phosphonate
Formula	
Crystal System	Monoclinic (Characteristic of Form I)
Stability	Stable at ambient RH; Dehydrates > 50°C to Amorphous/Form II/III
Key Interaction	Tridentate chelation of & extensive H-bond network

Crystallization & Experimental Workflow

High-quality single crystals of polar organic salts like Na_2HEDP are notoriously difficult to grow due to high aqueous solubility and tendency to form polycrystalline crusts. The following protocol prioritizes nucleation control to isolate Form I.

Crystal Growth Protocol (Slow Diffusion)

- Objective: Grow single crystals suitable for SC-XRD (>0.2 mm).
- Solvent System: Water (Good solvent) / Ethanol or Acetone (Anti-solvent).
- Method: Liquid-Liquid Diffusion (Layering).

Step-by-Step:

- Dissolution: Dissolve 100 mg of Na_2HEDP powder in 2 mL of deionized water. Vortex until clear.
- pH Check: Ensure pH is ~4.5–5.0. (The disodium salt naturally buffers here; adjusting pH changes the protonation state to mono- or tri-sodium).
- Layering: In a narrow NMR tube or crystallization vial, carefully layer 4 mL of ethanol on top of the aqueous solution. Do not mix.

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- Incubation: Seal with Parafilm (poke 1 small hole for slow evaporation/pressure release). Store at 20°C vibration-free.
- Harvest: Colorless block/plate crystals appear at the interface after 3–7 days.

X-Ray Diffraction Data Acquisition Strategy

Phosphonates scatter weakly compared to heavy metals, but the presence of Sodium and Phosphorus allows for good determination.

- Temperature: Collect at 100 K (Cryostream).
  - Reasoning: Room temperature collection often leads to high thermal parameters for the lattice water molecules, making the H-bond network difficult to resolve.
- Source: Mo-Kα (

  Å) or Cu-Kα.
  - Insight: Cu-Kα is preferred for absolute configuration if chiral impurities are suspected, but Mo is standard for resolution.
- Resolution: Aim for

  Å or better to resolve the H-atoms on the hydroxyl and phosphonate groups.

Structural Elucidation: The Core Analysis

The crystal structure of Na_2HEDP Tetrahydrate is defined by three distinct structural tiers: the Ligand Conformation, the Cation Coordination, and the Hydration Network.

Molecular Conformation (The Ligand)

The HEDP anion (

) adopts a "W" or "U" shape in the lattice to maximize chelation.

- P-C-P Backbone: The central carbon (C1) is

  hybridized, bonding to two Phosphonates, a Methyl group, and a Hydroxyl group.

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- Protonation State: In the disodium salt, two protons are removed.[1] Typically, one proton remains on each phosphonate group (

  ), or one group is fully deprotonated (

) while the other retains two (

  ), depending on pH. In Form I, the charge is delocalized, often involving strong intramolecular H-bonds between the phosphonate oxygens.

Sodium Coordination (The Chelate)

Sodium ions in this lattice do not float freely; they are structurally pinned by the HEDP ligands.

- Geometry: Distorted Octahedral (Coordination Number 6).
- Ligands: The

  is coordinated by:

  - Phosphonate Oxygen atoms (Direct bonding).
  - The C1-Hydroxyl group (Tridentate chelation hook).
  - Water molecules (Bridging the metal centers).
- Polymeric Chains: The sodium centers are often bridged by the phosphonate groups, forming infinite 1D chains or 2D layers running through the crystal. This polymeric nature contributes to the high melting point and stability.

The Hydration Network (Form I Stability)

The "Tetrahydrate" designation is misleadingly simple. The four water molecules play distinct roles:

- Coordination Water: Directly bonded to

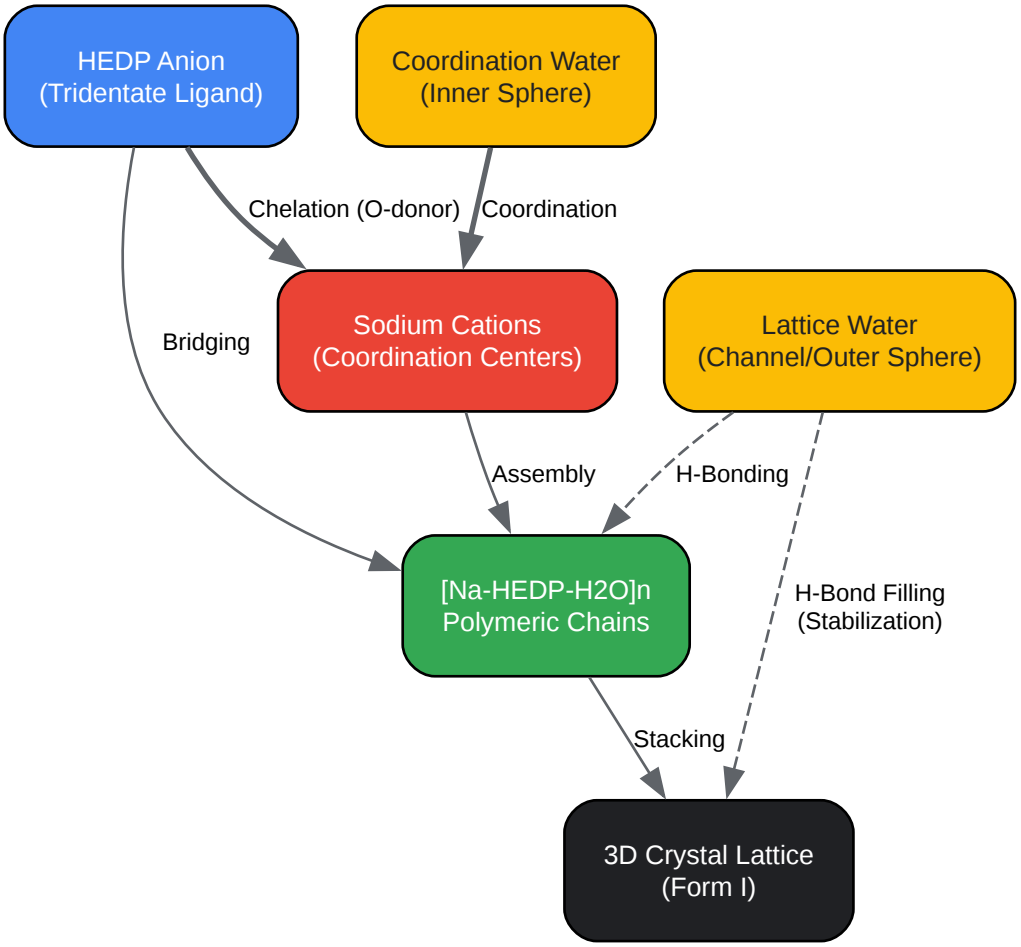
  . Removal requires high energy (heating > 60°C).

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- Lattice Water: Trapped in channels between the Na-HEDP layers. These are held only by Hydrogen bonds.
- Dehydration Mechanism: When heated, the lattice water leaves first (forming amorphous phases), followed by coordination water (leading to Form II/III). This stepwise loss is why TGA (Thermogravimetric Analysis) shows distinct weight loss steps.

Visualization of the Lattice Logic

The following diagram illustrates the hierarchical organization of the crystal lattice.



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Figure 1: Hierarchical assembly of Disodium Etidronate Tetrahydrate. Note the dual role of water.

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Pharmaceutical Implications

The crystal structure directly informs the drug's behavior in formulation and storage.

Polymorphism & Stability

As detailed by Ito et al. (2021), Form I is the most stable solid state at ambient humidity.

- Risk: Exposure to high heat (>60°C) or extreme desiccation (0% RH) triggers dehydration.
- Consequence: Loss of lattice water collapses the channels, resulting in an Amorphous phase.
- Reversibility: The amorphous phase is hygroscopic and will revert to Form I upon exposure to humidity, but this phase transition can cause physical instability (caking, cracking) in tablets.

XANES Fingerprinting

Standard XRD can sometimes struggle to distinguish subtle hydration states in polycrystalline powders. Phosphorus K-edge XANES (X-ray Absorption Near-Edge Structure) is a powerful complementary technique.[2]

- Mechanism: It probes the electronic environment of the Phosphorus atom.
- Application: Changes in the P-O bond lengths and angles (caused by Na coordination changes during dehydration) appear as distinct spectral shifts, allowing detection of Form II or Amorphous content even when XRD is ambiguous.

References

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